

In-Depth Technical Guide to m-PEG5-triethoxysilane: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: *m*-PEG5-triethoxysilane

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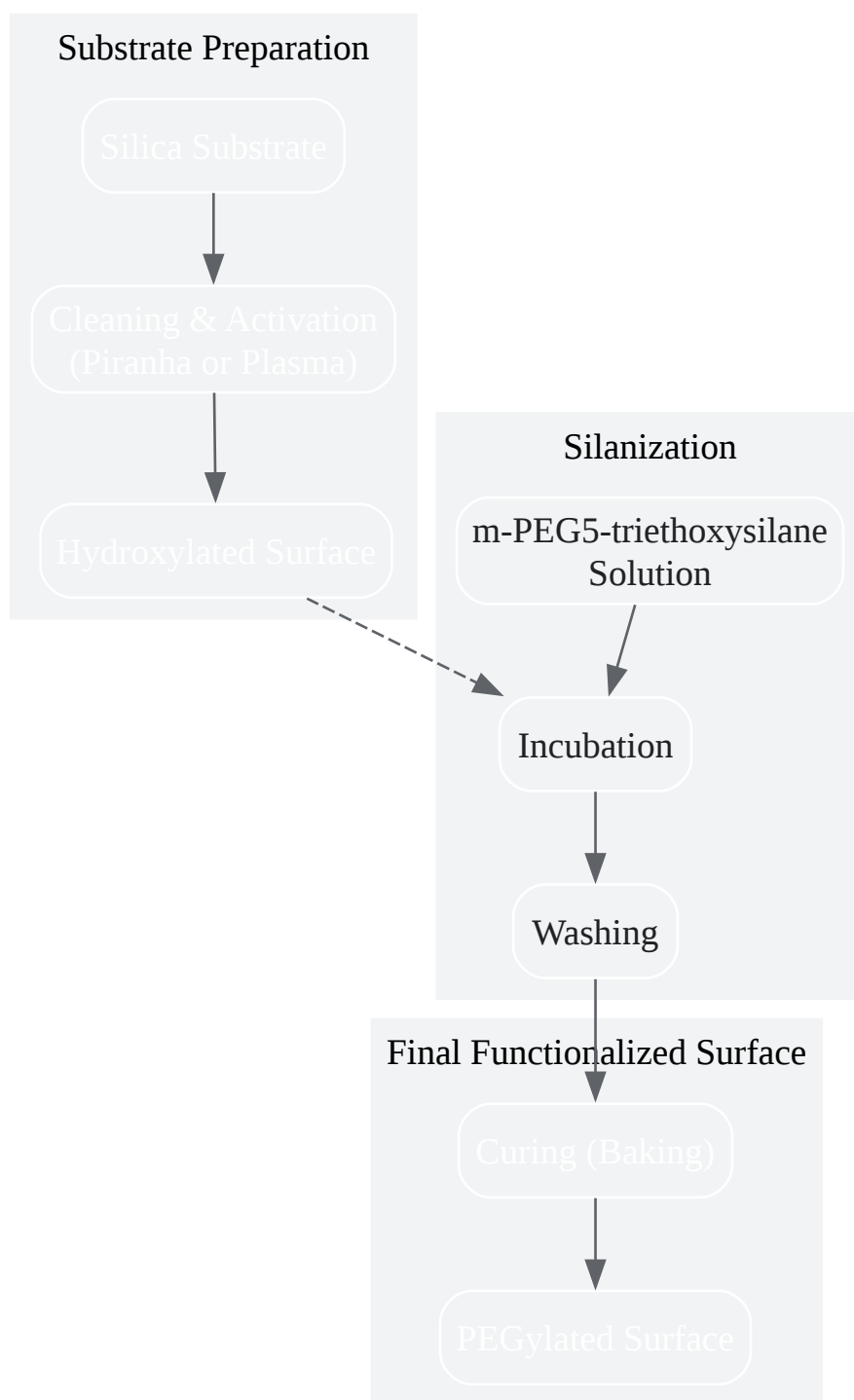
This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **m-PEG5-triethoxysilane**. The information is curated for researchers and professionals in the fields of materials science, drug delivery, and biotechnology. This document includes a summary of quantitative data, detailed experimental protocols, and visualizations to facilitate a deeper understanding of this versatile molecule.

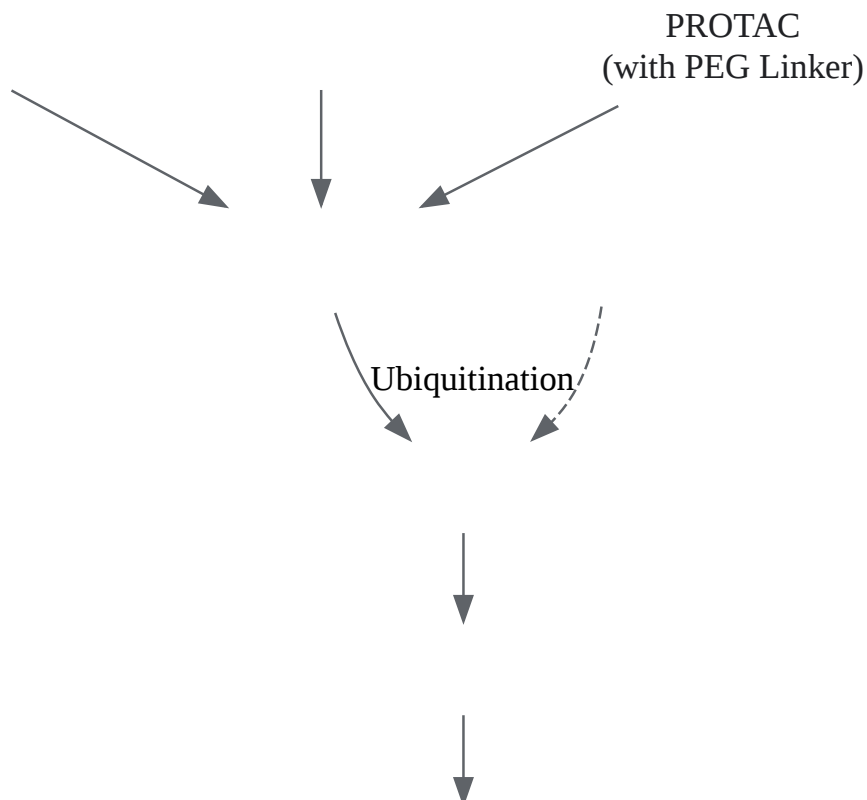
Core Chemical Properties and Structure

m-PEG5-triethoxysilane, with the CAS number 2243566-42-7, is a polyethylene glycol (PEG) derivative that features a methoxy-terminated PEG chain and a reactive triethoxysilane group. [1] The structure incorporates an amide linkage, connecting the PEG chain to a propyl-triethoxysilane moiety. This heterobifunctional architecture allows for its use in a variety of bioconjugation and surface modification applications. The hydrophilic PEG linker can enhance the solubility of conjugated molecules in aqueous media and improve the hydrophilicity of surfaces.[1]

Chemical Structure

The chemical structure of **m-PEG5-triethoxysilane** is formally named N-(3-(triethoxysilyl)propyl)-2,5,8,11,14-pentaoxaheptadecan-17-amide.[1]





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References

- 1. m-PEG5-triethoxysilane | CAS: 2243566-42-7 | AxisPharm [axispharm.com]
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